

# Technical Support Center: Troubleshooting Low Spin Coherence Times in Silicon-28 Qubits

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Silicon-28**

Cat. No.: **B1257143**

[Get Quote](#)

This guide provides troubleshooting assistance for researchers, scientists, and drug development professionals encountering low spin coherence times in **Silicon-28** ( $^{28}\text{Si}$ ) qubits.

## Frequently Asked Questions (FAQs)

**Q1:** My measured  $T_2$  (Ramsey) time is significantly shorter than expected. What are the primary causes?\*

**A1:** A short  $T_2^*$  time is primarily due to inhomogeneous broadening of the qubit's precession frequency. The main culprits in  $^{28}\text{Si}$  systems are:

- **Magnetic Field Noise:** Low-frequency fluctuations in the external magnetic field directly impact the qubit's Larmor frequency. This can originate from the experimental setup, including power supplies and nearby electronic equipment.[1][2]
- **Charge Noise:** Fluctuations in the local electrostatic environment can affect the qubit's energy levels, leading to dephasing.[3][4][5][6] Common sources include charge traps at the Si/SiO<sub>2</sub> interface and defects within the silicon lattice.[3][4]
- **Residual  $^{29}\text{Si}$  Nuclear Spins:** Although isotopically enriched  $^{28}\text{Si}$  is used to create a "quantum vacuum," residual  $^{29}\text{Si}$  nuclei possess a nuclear spin that creates a fluctuating magnetic environment, contributing to decoherence.[7][8][9][10][11]

Q2: I've performed a Hahn echo experiment, but my  $T_2$  time is still low. What does this indicate?

A2: The Hahn echo sequence is designed to refocus dephasing caused by quasi-static, low-frequency noise.[\[12\]](#)[\[13\]](#)[\[14\]](#) If your  $T_2$  time remains low, it suggests that the decoherence is dominated by higher-frequency noise sources that are not effectively refocused by a single  $\pi$ -pulse. This can include:

- High-Frequency Charge Noise: Rapid fluctuations in the charge environment.
- Phonon Interactions: At higher temperatures, interactions with the lattice vibrations (phonons) can become a significant decoherence mechanism.[\[5\]](#)

Q3: How can I distinguish between magnetic field noise and charge noise as the dominant source of decoherence?

A3: Differentiating between these noise sources can be achieved by observing the dependence of coherence times on the external magnetic field.[\[1\]](#)

- Magnetic Field Dependence: If the coherence time improves with an increasing magnetic field, it may suggest that the noise is related to nuclear spin diffusion, which can be suppressed by a magnetic field gradient.
- Gate Voltage Dependence: Charge noise is often sensitive to the voltages applied to the electrostatic gates used to define the qubit. Varying these gate voltages and observing the effect on coherence can provide insights into the contribution of charge noise.

Q4: What improvements in coherence times can I expect by switching from natural silicon to isotopically enriched  $^{28}\text{Si}$ ?


A4: The primary advantage of using isotopically enriched  $^{28}\text{Si}$  is the significant reduction in decoherence from hyperfine interactions with  $^{29}\text{Si}$  nuclear spins.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Natural silicon contains about 4.67%  $^{29}\text{Si}$ , which acts as a bath of magnetic moments that dephase the electron spin qubit.[\[7\]](#)[\[8\]](#) By removing these nuclear spins, coherence times can be extended by orders of magnitude.

## Troubleshooting Guide

This section provides a structured approach to identifying and mitigating common issues leading to low spin coherence times.

## Initial Assessment: Short $T_2^*$

If you are observing a short  $T_2^*$  (Ramsey) time, follow this workflow:

[Click to download full resolution via product page](#)

Troubleshooting workflow for low spin coherence times.

## Quantitative Data Summary

The following tables provide a summary of typical coherence times and a guide for troubleshooting specific issues.

Table 1: Typical Coherence Times for Donor Qubits in Silicon

Parameter	Natural Si (4.67% $^{29}\text{Si}$ )	Isotopically Enriched $^{28}\text{Si}$ (<50 ppm $^{29}\text{Si}$ )
$T_1$ (Spin-Lattice Relaxation)	Seconds to thousands of seconds (at 2 K)[15]	Seconds to thousands of seconds (at 2 K)[15]
$T_2$ (Ramsey)*	~120 $\mu\text{s}$	> 1 ms
$T_2$ (Hahn Echo)	~285 $\mu\text{s}$ (with ~3000 ppm $^{29}\text{Si}$ ) [7][8]	Up to 60 ms (at 7 K)[15]
$T_2$ (Dynamical Decoupling)	-	> 39 minutes (at room temperature)[16][17]

Table 2: Troubleshooting Common Issues

Symptom	Possible Cause	Recommended Action
Low $T_2$ but high $T_2^*$	Low-frequency magnetic field noise or quasi-static charge noise.	Improve magnetic field shielding and filtering. Optimize gate voltages to move to a less noisy operating point.
Low $T_2$ and low $T_2^*$	High-frequency noise (charge or magnetic), phonon-mediated decoherence.	Implement dynamical decoupling sequences like CPMG.[18][19][20][21][22][23][24] Operate at lower temperatures to reduce phonon interactions.
Coherence time varies significantly between experiments	Drifts in the experimental setup (magnetic field, gate voltages).	Implement real-time feedback protocols to actively track and correct for drifts in qubit parameters.[25]
Observed coherence time is much lower than literature values for similar materials	Material contamination or defects, improper device fabrication.	Characterize material purity (e.g., using SIMS). Review and optimize fabrication processes to minimize defect introduction.

## Experimental Protocols


### Ramsey Fringes ( $T_2$ Measurement)\*

This experiment measures the inhomogeneous dephasing time,  $T_2^*$ .

Methodology:

- Initialization: Prepare the qubit in the ground state  $|0\rangle$ .
- First  $\pi/2$ -pulse: Apply a microwave pulse to rotate the qubit into an equal superposition state on the equator of the Bloch sphere.[26][27]
- Free Evolution: Allow the qubit to freely precess for a time  $\tau$ .

- Second  $\pi/2$ -pulse: Apply a second microwave pulse to rotate the qubit.
- Measurement: Measure the qubit's final state (projection onto the Z-axis).
- Repeat: Repeat steps 1-5 for a range of evolution times  $\tau$ .
- Analysis: Plot the measured probability of the  $|1\rangle$  state as a function of  $\tau$ . The resulting oscillation is known as a Ramsey fringe. The decay of the fringe envelope is fit to an exponential function to extract  $T_2^*$ .[28]



[Click to download full resolution via product page](#)

Ramsey pulse sequence for  $T_2^*$  measurement.


## Hahn Echo ( $T_2$ Measurement)

This sequence refocuses dephasing due to quasi-static noise, providing a measure of the coherent decay time,  $T_2$ .

Methodology:

- Initialization: Prepare the qubit in the ground state  $|0\rangle$ .
- $\pi/2$ -pulse: Apply a microwave pulse to create a superposition state.
- Free Evolution ( $\tau/2$ ): Allow the qubit to evolve for a time  $\tau/2$ .
- $\pi$ -pulse: Apply a microwave  $\pi$ -pulse to invert the qubit's state, effectively reversing the direction of precession.[12][13][14]
- Free Evolution ( $\tau/2$ ): Allow the qubit to evolve for another time  $\tau/2$ . The dephasing from the first evolution period is refocused.
- $\pi/2$ -pulse: Apply a final  $\pi/2$ -pulse.

- Measurement: Measure the qubit's final state.
- Repeat: Repeat for various total evolution times  $\tau$ .
- Analysis: Plot the measured echo signal as a function of  $\tau$ . The decay of this signal is fit to an exponential to determine  $T_2$ .



[Click to download full resolution via product page](#)

Hahn echo pulse sequence for  $T_2$  measurement.


## Carr-Purcell-Meiboom-Gill (CPMG) Sequence

The CPMG sequence is a more advanced form of dynamical decoupling that uses a train of  $\pi$ -pulses to continually refocus the qubit, protecting it from a wider range of noise frequencies.

[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Methodology:

- Initialization: Prepare the qubit in the ground state  $|0\rangle$ .
- $\pi/2$ -pulse: Apply an initial  $\pi/2$ -pulse.
- Echo Train: Apply a series of  $N$   $\pi$ -pulses, each separated by a time  $2\tau$ .
- Measurement: Measure the final state of the qubit.
- Analysis: The coherence time is extracted from the decay of the measured signal as a function of the total evolution time ( $N * 2\tau$ ).




[Click to download full resolution via product page](#)

CPMG pulse sequence for extending coherence.

## Decoherence Pathways in Silicon Qubits

The following diagram illustrates the primary sources of noise that lead to decoherence in silicon spin qubits.



[Click to download full resolution via product page](#)

Primary sources of decoherence for silicon spin qubits.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Magnetic field study of spin-orbit and nuclear spin dynamics on singlet-triplet qubit coherence in Si/SiGe quantum dots - APS Global Physics Summit 2025 [archive.aps.org]
- 2. [2201.06121] Impact of AC Magnetic Field on Decoherence of Quantum Dot based Single Spin Qubit System [arxiv.org]
- 3. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 4. [researchgate.net](https://researchgate.net) [researchgate.net]
- 5. [asset.library.wisc.edu](https://asset.library.wisc.edu) [asset.library.wisc.edu]

- 6. [pubs.aip.org](https://pubs.aip.org) [pubs.aip.org]
- 7. [researchgate.net](https://researchgate.net) [researchgate.net]
- 8. [researchgate.net](https://researchgate.net) [researchgate.net]
- 9. [briandcolwell.com](https://briandcolwell.com) [briandcolwell.com]
- 10. Targeted enrichment of  $^{28}\text{Si}$  thin films for quantum computing - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 11. A silicon spin vacuum: isotopically enriched  $^{28}\text{Si}$  silicon-on-insulator and  $^{28}\text{Si}$  silicon from ultra-high fluence ion implantation | Scilit [[scilit.com](https://scilit.com)]
- 12. Hahn Echo - LabOne Q Documentation [[docs.zhinst.com](https://docs.zhinst.com)]
- 13. Hahn echo T2 - Presto 2.16.0 documentation [[intermod.pro](https://intermod.pro)]
- 14. T2 echo - Qruise Docs [[docs.qruise.com](https://docs.qruise.com)]
- 15. [arxiv.org](https://arxiv.org) [arxiv.org]
- 16. [arxiv.org](https://arxiv.org) [arxiv.org]
- 17. [ucl.ac.uk](https://ucl.ac.uk) [ucl.ac.uk]
- 18. [tf.nist.gov](https://tf.nist.gov) [tf.nist.gov]
- 19. [researchgate.net](https://researchgate.net) [researchgate.net]
- 20. [1007.0623] Preserving qubit coherence by dynamical decoupling [[arxiv.org](https://arxiv.org)]
- 21. [1306.5423] Suppressing phase decoherence of a single atom qubit with CPMG sequence [[arxiv.org](https://arxiv.org)]
- 22. [chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- 23. CPMG EXPERIMENT [[imserc.northwestern.edu](https://imserc.northwestern.edu)]
- 24. [researchgate.net](https://researchgate.net) [researchgate.net]
- 25. [pubs.aip.org](https://pubs.aip.org) [pubs.aip.org]
- 26. Ramsey - Qruise Docs [[docs.qruise.com](https://docs.qruise.com)]
- 27. [quantum-machines.co](https://quantum-machines.co) [quantum-machines.co]
- 28. [researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Troubleshooting Low Spin Coherence Times in Silicon-28 Qubits]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1257143#troubleshooting-low-spin-coherence-times-in-silicon-28-qubits>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)